

# In-Depth Technical Guide: Molecular Weight of N,N-Dimethylacetamide-d9

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Compound of Interest		
Compound Name:	N,N-Dimethylacetamide-d9	
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This technical guide provides a focused examination of the molecular weight of **N,N- Dimethylacetamide-d9** (DMA-d9), a deuterated isotopologue of N,N-Dimethylacetamide (DMAc). This document is intended to serve as a comprehensive resource, detailing the compound's molecular properties, the experimental methodologies used for their determination, and a visual representation of its structural relationship to the parent compound.

## **Core Quantitative Data**

The incorporation of deuterium atoms into the N,N-Dimethylacetamide structure results in a predictable increase in its molecular weight. The following table summarizes the key molecular properties of DMAc and its various deuterated forms, providing a clear comparison.



Compound Name	Isotopic Label	Molecular Formula	Molecular Weight ( g/mol )
N,N- Dimethylacetamide	None	C4H9NO	87.12[1][2][3][4]
N,N- Dimethylacetamide-d3	d3	C4H6D3NO	90.14
N,N- Dimethylacetamide-d6	d6	C4H3D6NO	93.16
N,N- Dimethylacetamide-d9	d9	C4D9NO	96.18[5]

# Theoretical vs. Experimental Molecular Weight

The molecular weight of **N,N-Dimethylacetamide-d9** is a critical parameter, particularly in applications such as quantitative analysis using mass spectrometry, where it serves as an internal standard. The substitution of nine hydrogen atoms (atomic mass  $\approx$  1.008 amu) with nine deuterium atoms (atomic mass  $\approx$  2.014 amu) results in a significant and measurable mass shift.

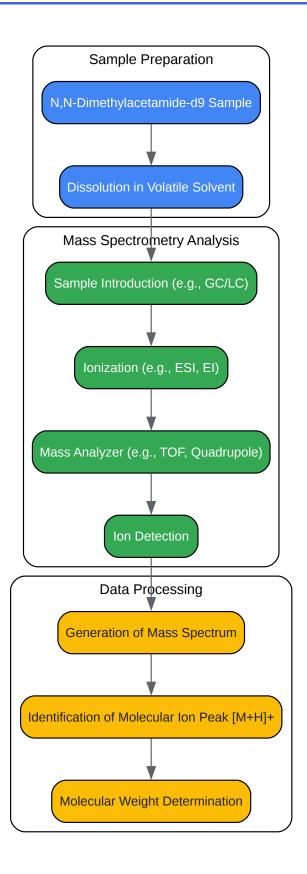
The molecular formula for N,N-Dimethylacetamide-d9 is  $C_4D_9NO[5]$ . It is a deuterated analog of N,N-Dimethylacetamide and is often used as a solvent in NMR spectroscopy due to its isotopic purity of 99 atom % D.

# **Experimental Determination of Molecular Weight**

The molecular weight of **N,N-Dimethylacetamide-d9** and other small molecules is typically determined experimentally using mass spectrometry (MS). This powerful analytical technique measures the mass-to-charge ratio (m/z) of ionized molecules.

#### **Experimental Workflow: Mass Spectrometry**





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Caption: Workflow for Molecular Weight Determination by Mass Spectrometry.



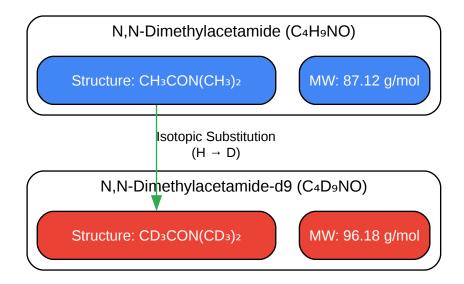
#### **Detailed Experimental Protocol**

- Sample Preparation: A dilute solution of **N,N-Dimethylacetamide-d9** is prepared in a suitable volatile solvent, such as methanol or acetonitrile. The choice of solvent depends on the ionization technique to be used.
- Sample Introduction and Ionization: The sample solution is introduced into the mass spectrometer. For volatile compounds like DMA-d9, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique. Alternatively, the sample can be introduced via direct infusion or Liquid Chromatography (LC) into an electrospray ionization (ESI) source. ESI is a soft ionization technique that typically results in the formation of a protonated molecular ion, [M+H]+.
- Mass Analysis: The generated ions are then guided into the mass analyzer. The analyzer, which can be a time-of-flight (TOF), quadrupole, or ion trap, separates the ions based on their mass-to-charge ratio (m/z). High-resolution mass spectrometers are capable of providing highly accurate mass measurements, often to within a few parts per million (ppm).
- Detection and Data Analysis: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z. For N,N-Dimethylacetamide-d9 (MW = 96.18 g/mol), the protonated molecular ion [M+H]<sup>+</sup> would be expected to appear at an m/z of approximately 97.19. The precise mass is then determined from the spectrum. Calibration of the mass spectrometer using a known standard is crucial for obtaining an accurate mass measurement.

### Structural Relationship and Isotopic Labeling

The structural difference between N,N-Dimethylacetamide and its deuterated isotopologue is the substitution of hydrogen atoms with deuterium atoms. This substitution is visually represented in the following diagram.





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Caption: Isotopic Relationship between DMAc and DMA-d9.

In summary, **N,N-Dimethylacetamide-d9** is a valuable tool in various scientific fields, and a precise understanding of its molecular weight is fundamental to its application. The combination of theoretical calculations and experimental verification by mass spectrometry provides a high degree of confidence in the reported molecular weight of 96.18 g/mol .

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